

4,6-Dimethyl-2-methylsulfonylpyrimidine

mechanism of action

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Compound of Interest

Compound Name: 4,6-Dimethyl-2-methylsulfonylpyrimidine

Cat. No.: B031811

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An In-depth Technical Guide on **4,6-Dimethyl-2-methylsulfonylpyrimidine**

Abstract

4,6-Dimethyl-2-methylsulfonylpyrimidine is a chemical compound primarily utilized as a building block in organic synthesis. While its direct mechanism of action as a bioactive agent is not extensively documented in publicly available scientific literature, its structural class, sulfonylpyrimidines, is notably associated with herbicidal activity. This guide synthesizes the available information on **4,6-Dimethyl-2-methylsulfonylpyrimidine**, focusing on its chemical properties and its role as a synthetic intermediate. Due to the limited data on its specific biological interactions, this document will also draw inferences from the well-established mechanism of action of related sulfonylpyrimidine compounds, particularly in the context of their use in agriculture.

Chemical Identity and Properties

4,6-Dimethyl-2-methylsulfonylpyrimidine is a substituted pyrimidine ring with the following key features: two methyl groups at positions 4 and 6, and a methylsulfonyl group at position 2.

Table 1: Physicochemical Properties of **4,6-Dimethyl-2-methylsulfonylpyrimidine**

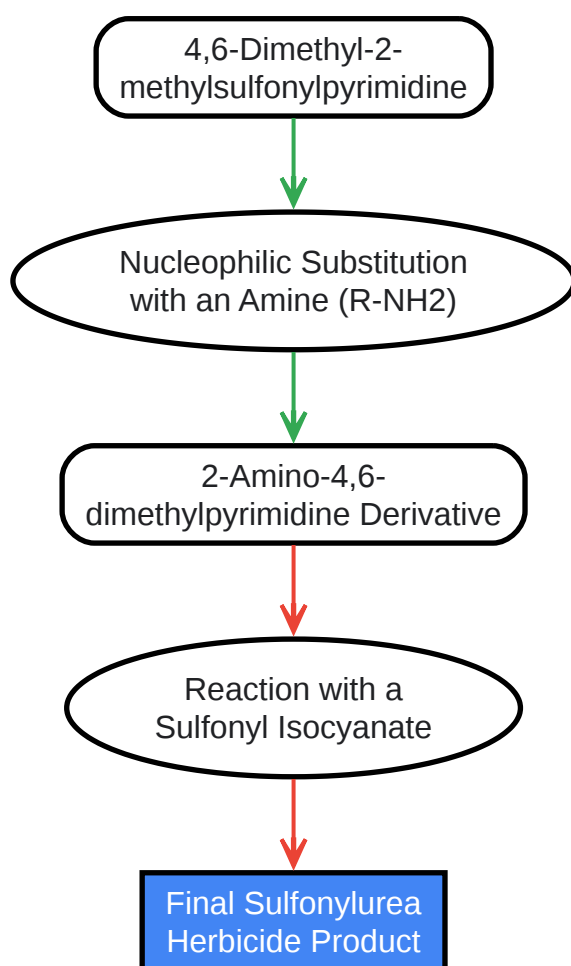
Property	Value
CAS Number	35144-22-0
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂ S
Molecular Weight	186.23 g/mol
Appearance	White to off-white crystalline powder
Melting Point	85-89 °C
Boiling Point	329.8±35.0 °C (Predicted)
Density	1.34±0.1 g/cm ³ (Predicted)
pKa	-3.69±0.50 (Predicted)

Role as a Synthetic Intermediate

The primary documented application of **4,6-Dimethyl-2-methylsulfonylpyrimidine** is as an intermediate in the synthesis of more complex molecules. The methylsulfonyl group is an excellent leaving group, making the 2-position of the pyrimidine ring susceptible to nucleophilic substitution. This reactivity is exploited in the construction of various derivatives.

A significant application is in the synthesis of sulfonylurea herbicides. In a typical synthetic route, the methylsulfonyl group is displaced by an amine, which is then further reacted to generate the final sulfonylurea structure.

Experimental Workflow: Generalized Synthesis of a Sulfonylurea Herbicide



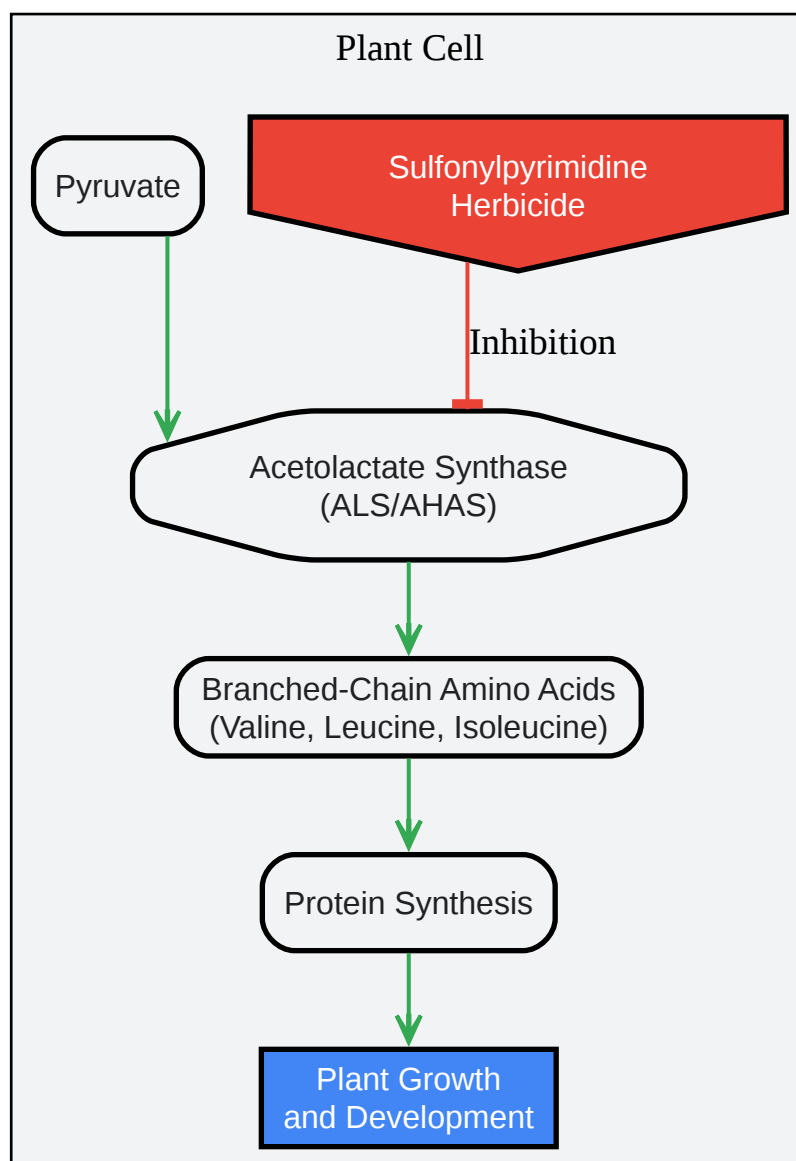
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Caption: Generalized synthetic pathway for sulfonylurea herbicides.

Inferred Mechanism of Action: Acetolactate Synthase (ALS) Inhibition

While specific studies on the mechanism of action of **4,6-Dimethyl-2-methylsulfonylpyrimidine** are not readily available, the broader class of sulfonylpyrimidine-containing compounds, particularly sulfonylurea herbicides, are well-characterized as inhibitors of the enzyme acetolactate synthase (ALS). ALS, also known as acetohydroxyacid synthase (AHAS), is a critical enzyme in the biosynthetic pathway of branched-chain amino acids (valine, leucine, and isoleucine). This pathway is essential for plants and microorganisms but is absent in animals, making ALS an attractive target for selective herbicides.

Proposed Signaling Pathway for Sulfonylpyrimidine Herbicides



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Caption: Inhibition of branched-chain amino acid synthesis by sulfonylpyrimidines.

Inhibition of ALS by sulfonylurea herbicides leads to a deficiency in these essential amino acids, which in turn halts protein synthesis and cell division, ultimately resulting in plant death. It is plausible that if **4,6-Dimethyl-2-methylsulfonylpyrimidine** were to exhibit herbicidal activity, it would likely operate through a similar mechanism.

Experimental Protocols

Detailed experimental protocols for assessing the specific biological activity of **4,6-Dimethyl-2-methylsulfonylpyrimidine** are not published. However, a standard approach to determine if it acts as an ALS inhibitor would involve the following methodologies.

Protocol 1: In Vitro ALS Enzyme Activity Assay

- **Enzyme Extraction:** Isolate ALS from a suitable plant source (e.g., etiolated barley shoots) through differential centrifugation and ammonium sulfate precipitation.
- **Assay Reaction:** The activity of the isolated enzyme is measured by quantifying the formation of acetolactate's acid-catalyzed decarboxylation product, acetoin. The reaction mixture typically contains:
 - Phosphate buffer (pH 7.0)
 - Pyruvate (substrate)
 - Thiamine pyrophosphate (TPP), FAD, and $MgCl_2$ (cofactors)
 - Varying concentrations of the test compound (**4,6-Dimethyl-2-methylsulfonylpyrimidine**) dissolved in a suitable solvent (e.g., DMSO).
- **Acetoin Quantification:** The reaction is stopped by the addition of sulfuric acid. The mixture is then heated to facilitate the decarboxylation of acetolactate to acetoin. Acetoin is subsequently derivatized with creatine and α -naphthol, producing a colored complex that can be quantified spectrophotometrically at 530 nm.
- **Data Analysis:** The concentration of the inhibitor that causes a 50% reduction in enzyme activity (IC_{50}) is calculated by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Protocol 2: Whole Plant Growth Inhibition Assay

- **Plant Cultivation:** Grow a sensitive plant species (e.g., *Arabidopsis thaliana* or *Lemna minor*) in a controlled environment (hydroponics or agar medium).

- **Herbicide Application:** Apply **4,6-Dimethyl-2-methylsulfonylpyrimidine** at various concentrations to the growth medium.
- **Growth Measurement:** After a defined period (e.g., 7-14 days), assess plant growth by measuring parameters such as root length, shoot fresh weight, or chlorophyll content.
- **Data Analysis:** Determine the effective concentration that causes 50% growth inhibition (EC_{50}) by plotting the percentage of growth inhibition against the logarithm of the compound's concentration.

Conclusion

4,6-Dimethyl-2-methylsulfonylpyrimidine is a well-defined chemical entity with established utility in organic synthesis, particularly as a precursor for sulfonylurea herbicides. While direct evidence for its mechanism of action is lacking in the scientific literature, its structural relationship to known ALS inhibitors strongly suggests a potential mode of action through the disruption of branched-chain amino acid biosynthesis in plants. Further empirical studies, such as in vitro enzyme assays and whole-plant growth inhibition studies, would be necessary to definitively elucidate its biological activity and confirm this hypothesis. For researchers in drug development, while this specific compound may not have direct therapeutic applications, the pyrimidine scaffold and the principles of targeting essential metabolic pathways remain relevant areas of investigation.

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